

An In-depth Technical Guide to (1-Butynyl)trimethylsilane: Physical Properties and Hazards

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Compound of Interest

Compound Name: *But-1-yn-1-yltrimethylsilane*

Cat. No.: *B1265609*

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(1-Butynyl)trimethylsilane, with the CAS number 62108-37-6, is an organosilicon compound utilized as a chemical intermediate in various organic synthesis applications.^[1] Its utility in research and industry, particularly in the synthesis of pharmaceuticals and advanced materials, stems from its unique chemical structure featuring a trimethylsilyl-protected terminal alkyne.^[1] This guide provides a detailed overview of its physical properties, associated hazards, and relevant experimental context for researchers, scientists, and drug development professionals.





Physical Properties

The physical characteristics of (1-Butynyl)trimethylsilane are crucial for its proper handling, storage, and application in experimental settings. A summary of its key physical properties is presented below.

Property	Value	Source
Molecular Formula	C ₇ H ₁₄ Si	[2]
Molecular Weight	126.27 g/mol	[2]
Appearance	Colorless to light yellow liquid	[3]
Boiling Point	115-116 °C	[3]
104.5 °C at 760 mmHg	[1]	
110-115 °C	[3]	
Density	0.774 ± 0.06 g/cm ³ (Predicted)	[1][3]
Storage Temperature	2-8°C	[3]
IUPAC Name	but-1-ynyl(trimethyl)silane	[2]

Hazards and Safety Information

Understanding the hazards associated with (1-Butynyl)trimethylsilane is paramount for ensuring laboratory safety. This compound is classified as a highly flammable liquid and vapor that can cause skin and serious eye irritation, and may also cause respiratory irritation.[2][4]

Hazard Class	GHS Pictogram	Signal Word	Hazard Statement
Flammable liquids (Category 2)		Danger	H225: Highly flammable liquid and vapour[2]
Skin corrosion/irritation (Category 2)		Warning	H315: Causes skin irritation[2]
Serious eye damage/eye irritation (Category 2A)		Warning	H319: Causes serious eye irritation[2]
Specific target organ toxicity, single exposure; Respiratory tract irritation (Category 3)		Warning	H335: May cause respiratory irritation[2]

Precautionary Statements:

A comprehensive list of precautionary statements provides guidance on the safe handling, storage, and disposal of (1-Butynyl)trimethylsilane.[3][4]

Category	Precautionary Statement Code	Statement
Prevention	P210	Keep away from heat, hot surfaces, sparks, open flames and other ignition sources. No smoking.[4]
P233	Keep container tightly closed.	
P240	Ground/bond container and receiving equipment.	
P241	Use explosion-proof electrical/ ventilating/ lighting equipment.	
P242	Use only non-sparking tools.	
P243	Take precautionary measures against static discharge.	
P264	Wash skin thoroughly after handling.[4]	
P280	Wear protective gloves/ eye protection/ face protection.[4]	
Response	P302 + P352	IF ON SKIN: Wash with plenty of soap and water.
P303 + P361 + P353	IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/ shower.	
P305 + P351 + P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]	
P321	Specific treatment (see supplemental first aid	

instruction on this label).

P332 + P313	If skin irritation occurs: Get medical advice/ attention.[4]	
P337 + P313	If eye irritation persists: Get medical advice/ attention.[4]	
P362	Take off contaminated clothing and wash before reuse.	
P370 + P378	In case of fire: Use dry sand, dry chemical or alcohol-resistant foam to extinguish.	
Storage	P403 + P235	Store in a well-ventilated place. Keep cool.
Disposal	P501	Dispose of contents/ container to an approved waste disposal plant.

Experimental Protocols

Detailed experimental protocols for the determination of each physical property of (1-Butynyl)trimethylsilane are not readily available in the public domain. However, a representative synthetic protocol is described in the literature, which provides insight into its preparation and purification, from which properties like the boiling point are determined.

Synthesis and Purification of (1-Butynyl)trimethylsilane:

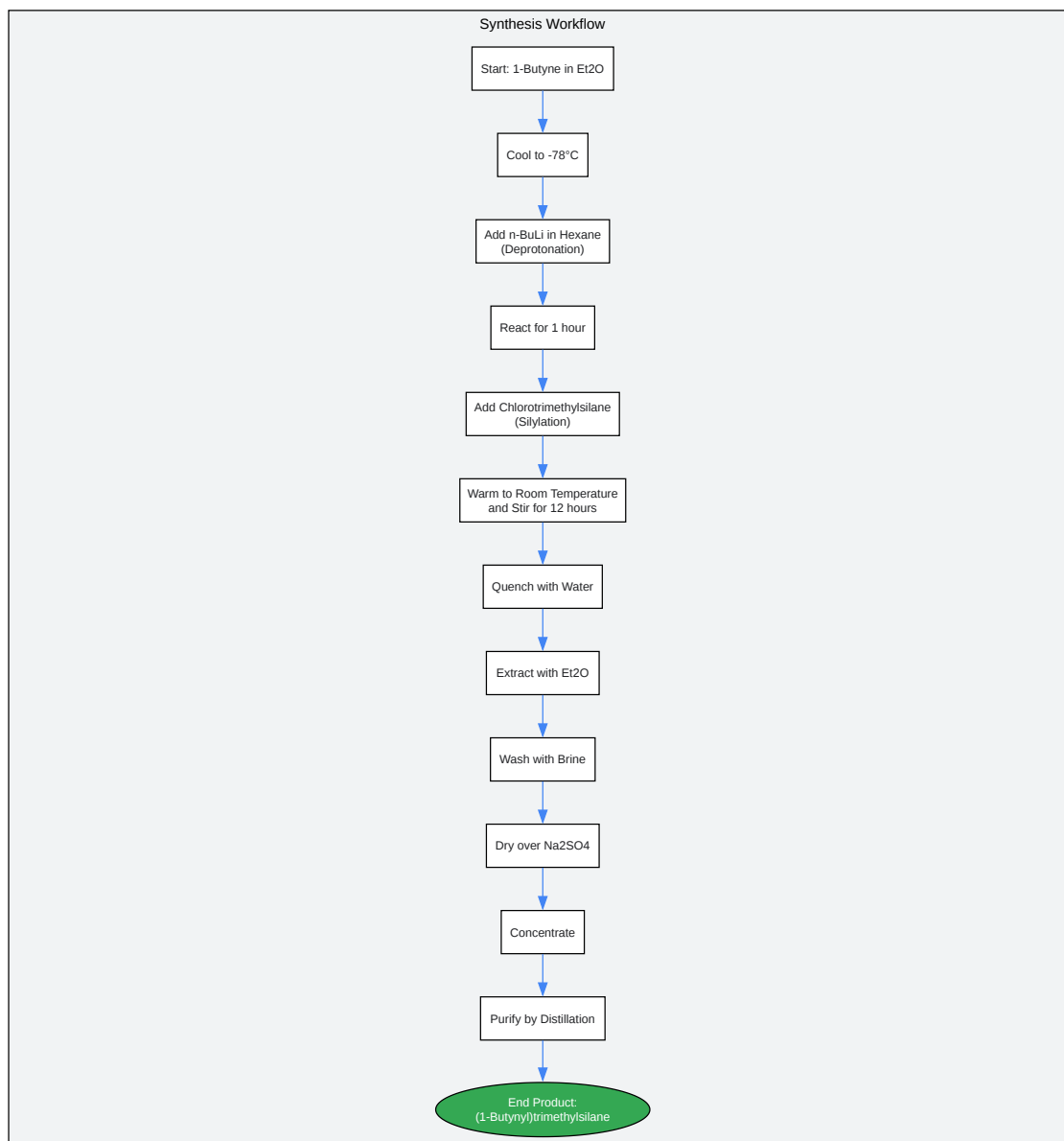
This procedure involves the reaction of 1-butyne with a strong base followed by quenching with chlorotrimethylsilane.

- A solution of 1-butyne in diethyl ether (Et_2O) is cooled to $-78\text{ }^\circ\text{C}$.
- n-Butyllithium (n-BuLi) in hexane is added dropwise to the cooled solution over a period of 30 minutes to form the lithium acetylide.
- The reaction is allowed to proceed for 1 hour at this temperature.

- Chlorotrimethylsilane is then added dropwise to the resulting lithium acetylide solution over 10 minutes.
- After the addition is complete, the reaction mixture is allowed to slowly warm to room temperature and is stirred for an additional 12 hours.
- The reaction is quenched with water, and the product is extracted with diethyl ether.
- The combined organic layers are washed with brine, dried over sodium sulfate (Na_2SO_4), and concentrated under reduced pressure.
- The crude product is purified by distillation at atmospheric pressure to yield pure (1-Butynyl)trimethylsilane.[3] The boiling point is typically measured during this distillation step.

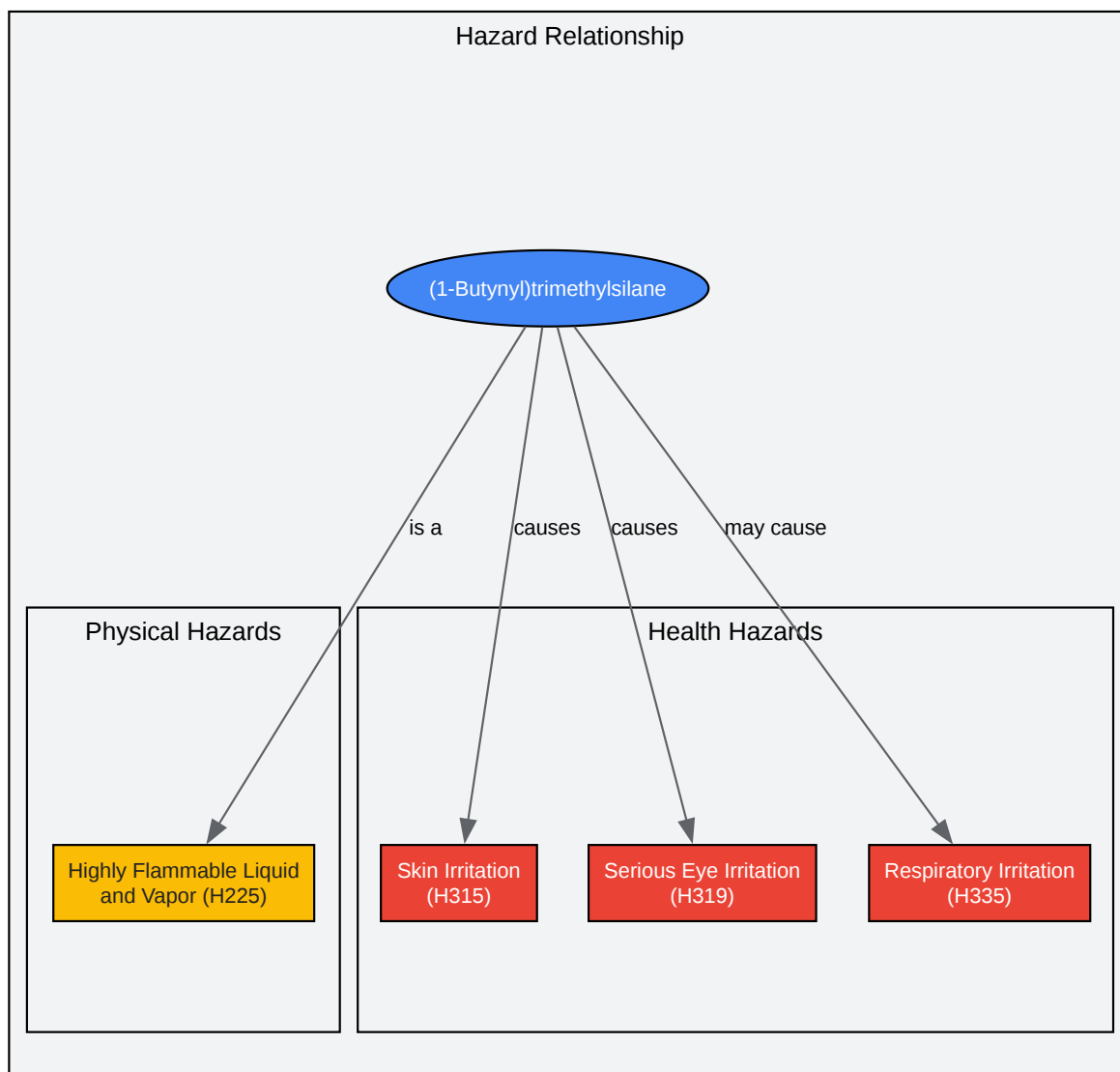
Visualizations

To further clarify the information presented, the following diagrams illustrate the synthesis workflow and the logical relationship of the hazards associated with (1-Butynyl)trimethylsilane.



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Caption: Synthesis workflow for (1-Butynyl)trimethylsilane.



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Caption: Logical relationship of hazards for (1-Butynyl)trimethylsilane.

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